

Personal protective equipment for handling cis-3-Aminocyclohexanecarboxylic acid

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Compound of Interest

Compound Name: **cis-3-Aminocyclohexanecarboxylic acid**

Cat. No.: **B1229652**

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Essential Safety and Handling Guide for cis-3-Aminocyclohexanecarboxylic Acid

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for handling **cis-3-Aminocyclohexanecarboxylic acid** (CAS: 16636-51-4). Given the conflicting hazard information available from various suppliers, a conservative approach to handling this chemical is strongly advised to ensure the safety of all personnel.

Hazard Assessment and Personal Protective Equipment

There is conflicting information in published Safety Data Sheets (SDS) regarding the hazards of **cis-3-Aminocyclohexanecarboxylic acid**. Some sources classify it as non-hazardous^[1], while others indicate it may cause skin irritation, serious eye irritation, and respiratory irritation^[2]. Therefore, it is prudent to handle this compound as potentially hazardous and to use appropriate personal protective equipment (PPE) to mitigate exposure risks.

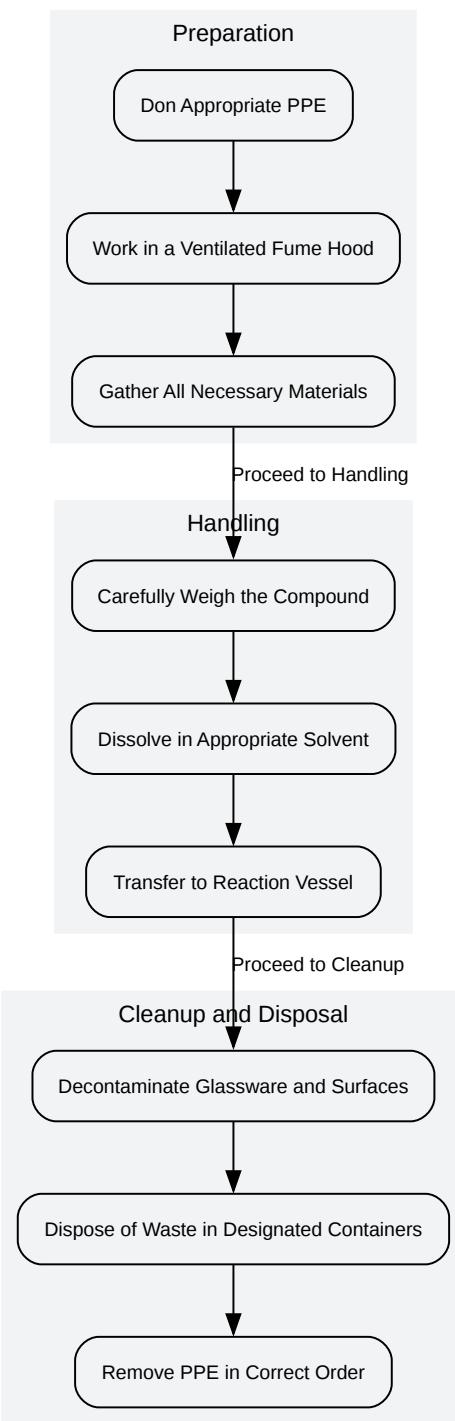
The following table summarizes the recommended PPE for handling **cis-3-Aminocyclohexanecarboxylic acid**, based on a cautious interpretation of available data.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side shields, conforming to EN 166 (EU) or NIOSH (US) standards.	Protects against potential eye irritation from splashes or airborne particles.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).	Prevents direct skin contact and potential skin irritation.
Respiratory Protection	Use in a well-ventilated area. If dust is generated or ventilation is inadequate, a NIOSH-approved N95 (or equivalent) particulate respirator is recommended.	Minimizes the risk of respiratory tract irritation from inhaling dust.
Protective Clothing	A standard laboratory coat should be worn.	Provides a barrier against accidental skin contact.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **cis-3-Aminocyclohexanecarboxylic acid** is essential for maintaining a safe laboratory environment. The following workflow outlines the key steps for safe handling from receipt to disposal.

Workflow for Safe Handling of cis-3-Aminocyclohexanecarboxylic Acid

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References

- 1. sigmaaldrich.cn [sigmaaldrich.cn]
- 2. cis-3-Aminocyclohexanecarboxylic acid | C7H13NO2 | CID 3082488 - PubChem [pubchem.ncbi.nlm.nih.gov]
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